

Quantitative Data on Sinapaldehyde (SNAH) COX-2 Inhibition

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Compound Focus: Sinapaldehyde

CAS No.: 4206-58-0

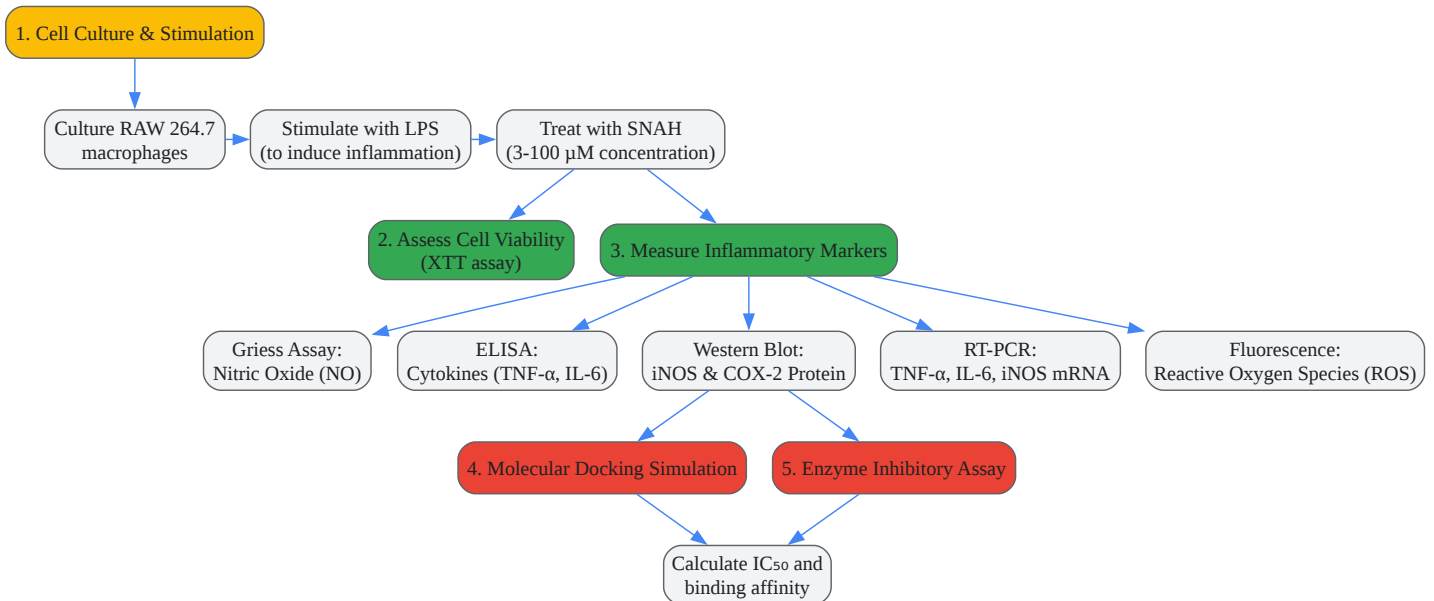
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Compound	COX-2 Inhibition IC ₅₀	Molecular Docking Score (Binding Affinity)	Source / Assay Type
Sinapaldehyde (SNAH)	47.8 μM	-6.4 kcal/mol	Docking simulations and enzyme inhibitory assays [1]
Celecoxib (Reference drug)	0.45 μM	-11.1 kcal/mol	Docking simulations and enzyme inhibitory assays [1]

Experimental Workflow for COX-2 Inhibition Assay

The following diagram outlines the general workflow for determining the anti-inflammatory effects and COX-2 inhibition of a compound like **sinapaldehyde**, based on the methodologies cited:



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Frequently Asked Questions (FAQs)

Q1: What is the evidence that Sinapaldehyde's anti-inflammatory effect is specifically linked to COX-2 inhibition? The anti-inflammatory effect is demonstrated through multiple lines of evidence. The study showed that SNAH significantly reduced the protein expression of COX-2 (by 82%) in inflamed cells [1]. More directly, the compound exhibited a definable IC₅₀ of 47.8 μM in a dedicated COX-2 enzyme inhibitory assay, and molecular docking simulations confirmed its ability to bind to the COX-2 enzyme active site [1].

Q2: How does the potency of Sinapaldehyde compare to a standard COX-2 inhibitor drug? As shown in the data table, **Sinapaldehyde** ($IC_{50} = 47.8 \mu M$) is less potent than the selective COX-2 inhibitor Celecoxib ($IC_{50} = 0.45 \mu M$) [1]. This is an important benchmark for researchers to contextualize the compound's experimental efficacy.

Q3: Was the tested concentration range of Sinapaldehyde cytotoxic to the cells? According to the XTT assay and flow cytometry analysis, concentrations of SNAH ranging from 3–100 μM did not show significant cytotoxicity in RAW 264.7 macrophages [1]. This indicates that the observed anti-inflammatory effects within this range were not due to cell death.

Key Technical Notes for Researchers

- **Assay Kit:** The cited study used recombinant COX-2 enzyme for inhibitory assays. Commercial kits, such as the **COX2 Inhibitor Screening Assay Kit (e.g., BPS Bioscience #82210)**, are available which use a fluorogenic format with Amplex Red to measure COX-2 activity [2].
- **Mechanism Context:** COX-2 is an inducible enzyme that catalyzes the formation of prostaglandins, which are key mediators of inflammation and pain [3] [4]. Inhibiting its activity is a well-established therapeutic strategy.

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References

1. Anti-Inflammatory Activity and ROS Regulation Effect of ... [pmc.ncbi.nlm.nih.gov]
2. COX2 Inhibitor Screening Assay Kit COX2 82210 [bpsbioscience.com]
3. Physiology and pathophysiology of cyclooxygenase-2 and ... [pmc.ncbi.nlm.nih.gov]
4. Cyclooxygenase 2 - an overview | ScienceDirect Topics [sciencedirect.com]

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